

diphenyl diselenide compared to other organoselenium compounds

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Compound Focus: Diphyl

CAS No.: 8004-13-5

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Comparison at a Glance

Compound	Key Characteristics & Uses	Toxicity & Handling
Diphenyl Diselenide (Ph ₂ Se ₂)	Chemical Synthesis: Versatile precursor; generates nucleophilic (PhSe ⁻) and electrophilic (PhSeCl) reagents for introducing phenylselenyl group [1]. Material Science: Used in thin-film deposition and LED manufacturing [2]. Catalysis: Catalyst for alkene difunctionalization reactions [3].	Considered hazardous (H301, H331, H373, H410) [1]. Requires careful handling due to selenium content.
Ebselen	Pharmacology: Mimics glutathione peroxidase (GPx) activity; anti-inflammatory and antioxidant properties [4]. Clinical trials for bipolar disorder, Meniere's disease, and COVID-19 [4] [5]. Antifungal: Shows broad-spectrum antifungal activity [5].	Low toxicity in clinical trials; doses up to 800 mg twice daily were tolerated [5].
Selenides (R-Se-R')	Antifungal: A 2025 screen found 33% of tested organoselenium compounds were active against fungi like <i>Candida</i> and <i>Cryptococcus</i> , with high selectivity over mammalian cells [5].	Toxicity profile varies with structure. Many antifungal selenides show low cytotoxicity and no hemolytic activity [5].

Experimental Data and Protocols

Recent studies provide quantitative data and methods highlighting the performance of organoselenium compounds.

Antifungal Activity Screening

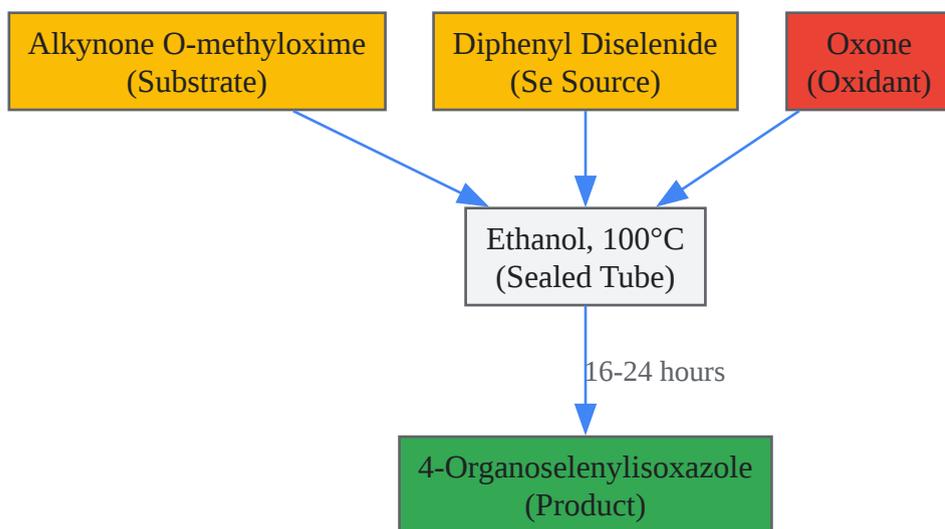
A 2025 analysis of over 300,000 compounds by the Community for Open Antimicrobial Drug Discovery (CO-ADD) provides direct comparative data [5].

- **Protocol:** Compounds were screened for antimicrobial activity against standard panels of bacterial and fungal strains, including *Candida albicans* and *Cryptococcus neoformans*. Minimum Inhibitory Concentration (MIC) was determined, and cytotoxicity was assessed against mammalian cell lines (HEK-293 and HepG2) alongside hemolytic activity [5].
- **Results:** The screen identified 233 selenium-containing compounds. The results demonstrated that organoselenium compounds, as a class, are a highly enriched source for antifungal agents.

Compound Class	Antifungal Hit Rate (MIC <16 µg/mL)	Cytotoxicity & Hemolysis (87% of hits were non-toxic)
Organoselenium Compounds	33% (77 out of 233 compounds)	High selectivity; 87% of active compounds were non-cytotoxic and non-hemolytic [5].
Non-Selenium Organic Compounds	~2% (of the total collection)	Lower selectivity; only 35% of active compounds were non-cytotoxic and non-hemolytic [5].

Synthetic Chemistry Applications

Diphenyl diselenide is a key reagent in modern synthetic methods. The following diagram illustrates a general workflow for its use in synthesizing selenylated heterocycles, a class of compounds with potential pharmacological value.



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- **Protocol (Selenylisoxazole Synthesis):** A mixture of alkynone O-methyloxime (0.150 mmol), diphenyl diselenide (0.112 mmol), and Oxone (0.150 mmol) in ethanol (3.0 mL) is stirred in a sealed tube at 100°C for 16-24 hours. The reaction is then cooled, and the product is isolated via purification by column chromatography [6].
- **Mechanism:** The Oxone system oxidizes the diselenide bond in Ph_2Se_2 , generating an electrophilic selenium species. This intermediate is captured by the substrate, leading to an intramolecular cyclization and formation of the valuable isoxazole ring [6]. This method is notable for being transition metal-free.

Key Takeaways for Researchers

- **For Catalysis and Synthesis:** Diphenyl diselenide is a versatile, cost-effective catalyst and precursor ideal for constructing complex molecules, including pharmaceuticals and materials [3] [1].
- **For Antifungal Drug Discovery:** The organoselenium class is highly promising. Ebselen and simpler selenides offer potent, selective activity against resistant fungal strains like *Candida auris* with favorable toxicity profiles [5].
- **For Toxicology:** The "two-faced" nature of selenium is critical. While chronic exposure can cause toxicity via thiol oxidation, this mechanism can be harnessed for therapeutic inhibition of specific enzymes [4]. Structure dictates safety, as shown by ebselen's clinical tolerance [4] [5].

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